Technical Support Center: Purification of 2-Chloro-5-ethyl-nicotinic Acid

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Compound of Interest

Compound Name:	*2-Chloro-5-ethyl-nicotinic acid*
Cat. No.:	*B8503717*

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Welcome to the Technical Support Center for the purification of **2-Chloro-5-ethyl-nicotinic acid**. This compound is a critical intermediate in the synthesis of advanced agrochemicals and active pharmaceutical ingredients (APIs). Achieving high purity (>99%) is essential, as trace isomeric impurities (such as the 6-chloro regioisomer) or residual precursors can severely compromise downstream coupling reactions.

This guide provides a self-validating, step-by-step recrystallization protocol, mechanistic explanations for solvent selection, and an advanced troubleshooting FAQ to address common crystallization failures like "oiling out."

Physicochemical Rationale for Solvent Selection

The purification of halogenated nicotinic acids relies on exploiting the thermodynamic solubility differences between the target molecule and its impurities. We recommend a Methanol/Water (1:1 v/v) solvent/anti-solvent system.

Causality of the Solvent System:

- Methanol (The Good Solvent): At elevated temperatures, methanol disrupts the intermolecular hydrogen bonding between the carboxylic acid dimers of **2-chloro-5-ethyl-**

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nicotinic acid. It effectively solvates the lipophilic ethyl and chloro groups.

- Water (The Anti-Solvent): Water is a poor solvent for this compound due to its hydrophobic substituents. Introducing water to the hot methanol solution lowers the saturation threshold, driving the solution to supersaturation upon controlled cooling.

Property	Value / Characteristic	Impact on Purification Strategy
Molecular Formula	C8H8ClNO2	Contains both hydrophobic (ethyl, chloro) and hydrophilic (COOH, pyridine N) moieties.
Solubility Profile	Soluble in hot alcohols; Insoluble in cold water	Ideal for a temperature-gradient solvent/anti-solvent (MeOH/H2O) recrystallization system.
Acid-Base Nature	Amphoteric (Weak acid/Weak base)	The electron-withdrawing 2-chloro group reduces the basicity of the pyridine nitrogen. It behaves primarily as a weak acid, preventing the formation of stable hydrochloride salts during aqueous precipitation.
Common Impurities	Regioisomers (e.g., 6-chloro), colored oxidation products	Requires highly selective thermodynamic crystallization. The 6-chloro isomer exhibits higher solubility in cold MeOH/H2O and remains in the mother liquor.

Standard Operating Procedure: Recrystallization Workflow

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This protocol is designed as a self-validating system: visual cues (such as the "cloud point") dictate the progression of steps, ensuring reproducibility regardless of minor scale variations.

Step-by-Step Methodology:

- Dissolution: Suspend the crude **2-chloro-5-ethyl-nicotinic acid** in anhydrous methanol (approximately 4 mL per gram of crude solid) in a round-bottom flask equipped with a reflux condenser. Heat the mixture to a gentle reflux (60–65 °C) with stirring until complete dissolution is achieved.

- Decolorization (If required): If the solution is yellow or brown, add 5% w/w activated carbon (e.g., Darco). Reflux for an additional 10 minutes. The porous carbon matrix adsorbs high-molecular-weight, conjugated polymeric impurities.

- Hot Filtration: Rapidly filter the hot suspension through a pre-warmed Celite pad into a clean, heated receiving flask to remove the activated carbon and any insoluble particulates. Critical: The funnel must be heated to prevent premature crystallization in the stem.

- Anti-Solvent Addition (The Cloud Point): While maintaining the filtrate at 60 °C, add hot deionized water dropwise with vigorous stirring. Stop adding water the moment the solution becomes faintly turbid (the "cloud point"). Add 1–2 drops of methanol to just clear the turbidity, establishing a perfectly saturated solution.

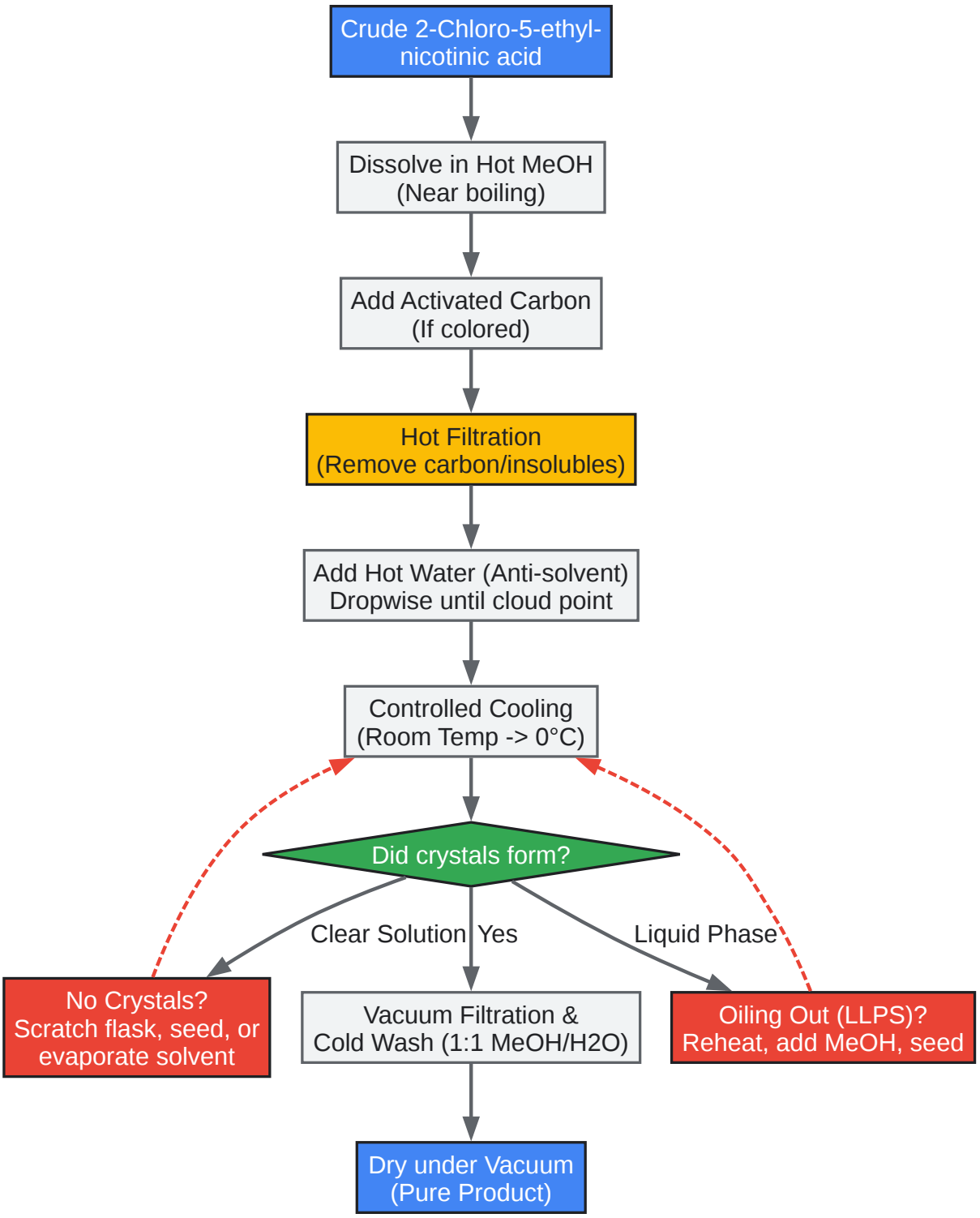
- Controlled Cooling: Remove the flask from the heat source. Allow it to cool undisturbed to room temperature over 2 hours. Mechanistic note: Slow cooling promotes the growth of large, pure crystal lattices rather than trapping impurities in rapidly formed microcrystals. Once at room temperature, transfer the flask to an ice bath (0–5 °C) for 1 hour to maximize yield.

- Isolation: Collect the pure white crystals via vacuum filtration. Wash the filter cake with a minimal volume of ice-cold 1:1 MeOH/H2O to displace the impurity-rich mother liquor.

- Drying: Dry the crystals in a vacuum oven at 45 °C until a constant weight is achieved.

Process Workflow & Troubleshooting Logic

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Figure 1: Decision tree and troubleshooting workflow for the recrystallization process.

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Troubleshooting & FAQs

Q1: My product is "oiling out" (forming a separate liquid layer at the bottom of the flask) instead of crystallizing. Why is this happening, and how do I fix it? A1: This phenomenon is known as Liquid-Liquid Phase Separation (LLPS) . It occurs when the supersaturation level is high, but the melting point of the solute-solvent mixture is lower than the current temperature of the solution. Because impurities preferentially partition into these highly mobile liquid droplets, allowing the oil to eventually solidify will result in an impure, amorphous mass rather than a pure crystal lattice.

- The Fix: Do not let the oil solidify. Reheat the flask until the mixture returns to a single homogeneous phase. Add 5–10% more of the "good solvent" (methanol) to lower the cloud point temperature below the melting point of the compound. Cool the solution much more slowly, and introduce a few pure seed crystals just above the expected nucleation temperature to force solid-phase crystallization before LLPS can occur.

Q2: The recrystallized product still has a persistent yellow tint. How can I remove this? A2: Pyridine derivatives are prone to trace oxidation, forming highly conjugated, colored polymeric by-products. These impurities often co-crystallize because they get trapped in the crystal lattice defects.

- The Fix: You must use activated carbon during the hot dissolution phase . The high surface area and porous nature of activated carbon selectively adsorb these large, conjugated molecules. Ensure you boil the methanolic solution with the carbon for at least 10 minutes to allow for complete adsorption equilibrium before performing a hot filtration.

Q3: My recovery yield is exceptionally low (<40%). What went wrong? A3: A low yield indicates that the thermodynamic solubility of **2-chloro-5-ethyl-nicotinic acid** remains too high at your final cooling temperature (0 °C). This is typically caused by either using an excessive total volume of solvent or an incorrect Methanol-to-Water ratio (too much methanol).

- The Fix: Transfer the mother liquor to a rotary evaporator and remove approximately 30–50% of the methanol under reduced pressure. Reheat the concentrated solution to redissolve any crashed-out solids, then repeat the controlled cooling process to harvest a second crop of crystals.

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Q4: How does this protocol ensure the removal of the 6-chloro-5-ethyl-nicotinic acid regioisomer? A4: Regioselectivity issues during the chlorination of pyridine precursors often yield a mixture of 2-chloro and 6-chloro isomers. Fortunately, the 6-chloro isomer exhibits a slightly higher thermodynamic solubility in the polar MeOH/H2O system. By strictly adhering to the "cloud point" methodology and not over-chilling the solution below 0 °C, the 6-chloro isomer remains fully dissolved in the mother liquor while the less soluble 2-chloro target selectively precipitates .

References

- Process for the production of pure white 2-chloronicotinic acid (US Patent 4144238A). United States Patent and Trademark Office.
- The Crystallization of Active Pharmaceutical Ingredients with Low Melting Points in the Presence of Liquid–Liquid Phase Separation. Crystals, MDPI, 2021. Available at:[Link]
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